Application Notes and Protocols for PIK-75 Induced Apoptosis Assay

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Compound of Interest

Compound Name:	*PIK-75*
CAS No.:	*372196-67-3*
Cat. No.:	*B1677873*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **PIK-75**, a potent dual inhibitor of phosphoinositide 3-kinase (PI3K) and cyclin-dependent kinase 9 (CDK9), for inducing and quantifying apoptosis in cancer cell lines. The following protocols and data are intended to facilitate research into the apoptotic mechanisms of **PIK-75** and its potential as a therapeutic agent.

Introduction

PIK-75 is a selective inhibitor of the p110α isoform of PI3K and also targets the transcriptional kinase CDK9.[1][2] This dual-inhibitory action disrupts key cellular signaling pathways involved in cell survival and proliferation, making it a powerful tool for inducing apoptosis in a variety of cancer cells. Mechanistically, **PIK-75**'s inhibition of the PI3K/Akt pathway and CDK9-mediated downregulation of the anti-apoptotic protein Mcl-1 converge to trigger the intrinsic, mitochondrial-dependent apoptotic cascade.[1][3] This process is characterized by the activation of Bax, release of cytochrome c, and subsequent caspase activation.[3][4]

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Data Presentation

PIK-75 IC50 Values in Various Cancer Cell Lines

The half-maximal inhibitory concentration (IC50) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function. The following table summarizes the reported IC50 values for **PIK-75** in different cancer cell lines.

Cell Line	Cancer Type	IC50 (nM)	Reference
p110α	(Enzyme Assay)	5.8	[5]
DNA-PK	(Enzyme Assay)	2	[5]
p110β	(Enzyme Assay)	1300	[5]
p110γ	(Enzyme Assay)	76	[5]
p110δ	(Enzyme Assay)	510	[5]

Note: IC50 values can vary depending on the cell line, assay conditions, and incubation time.

Apoptosis Induction by PIK-75 in Glioblastoma Cell Lines

The following table illustrates the percentage of apoptotic cells in PTEN wild-type (LN229) and PTEN mutant (U87) glioblastoma cell lines after treatment with **PIK-75**. Data was obtained by flow cytometry analysis of Annexin V-FITC stained cells.

Cell Line	PTEN Status	PIK-75 Concentration (μM)	Incubation Time (h)	% Apoptotic Cells	Reference
LN229	Wild-Type	0.5	24	Increased	[3]
U87	Mutant	0.5	24	Less than LN229	[3]

Experimental Protocols

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Protocol for Apoptosis Determination by Flow Cytometry using Annexin V and Propidium Iodide

This protocol outlines the steps to quantify apoptosis in cells treated with **PIK-75** using Annexin V-FITC and Propidium Iodide (PI) staining, followed by flow cytometric analysis. Annexin V binds to phosphatidylserine (PS) exposed on the outer leaflet of the plasma membrane of apoptotic cells, while PI intercalates with the DNA of late apoptotic or necrotic cells with compromised membrane integrity.

Materials:

- **PIK-75** (Stock solution in DMSO)
- Cancer cell line of interest
- Complete cell culture medium
- Phosphate-Buffered Saline (PBS)
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide, and Binding Buffer)
- Flow cytometer

Procedure:

- Cell Seeding: Seed cells in a 6-well plate at a density that will allow them to reach 70-80% confluency at the time of treatment.
- **PIK-75** Treatment: Treat the cells with various concentrations of **PIK-75** (e.g., 0.1, 0.5, 1, 5 µM) or a vehicle control (DMSO). Incubate for a predetermined time (e.g., 24, 48 hours).
- Cell Harvesting:
  - For adherent cells, gently detach the cells using trypsin-EDTA.
  - Collect both the detached and adherent cells to ensure all apoptotic cells are included in the analysis.

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- Centrifuge the cell suspension at 300 x g for 5 minutes.

- Washing: Discard the supernatant and wash the cell pellet twice with cold PBS.
- Staining:
  - Resuspend the cell pellet in 1X Binding Buffer provided in the apoptosis detection kit.
  - Add 5 µL of Annexin V-FITC and 5 µL of Propidium Iodide to the cell suspension.
  - Incubate the cells in the dark at room temperature for 15 minutes.
- Flow Cytometry Analysis:
  - Analyze the stained cells by flow cytometry within one hour of staining.
  - Use appropriate controls (unstained cells, cells stained with Annexin V-FITC only, and cells stained with PI only) to set up the compensation and gates.
  - Collect data for at least 10,000 events per sample.
- Data Interpretation:
  - Live cells: Annexin V-negative and PI-negative.
  - Early apoptotic cells: Annexin V-positive and PI-negative.
  - Late apoptotic/necrotic cells: Annexin V-positive and PI-positive.
  - Necrotic cells: Annexin V-negative and PI-positive.

Mandatory Visualization

PIK-75 Signaling Pathway in Apoptosis

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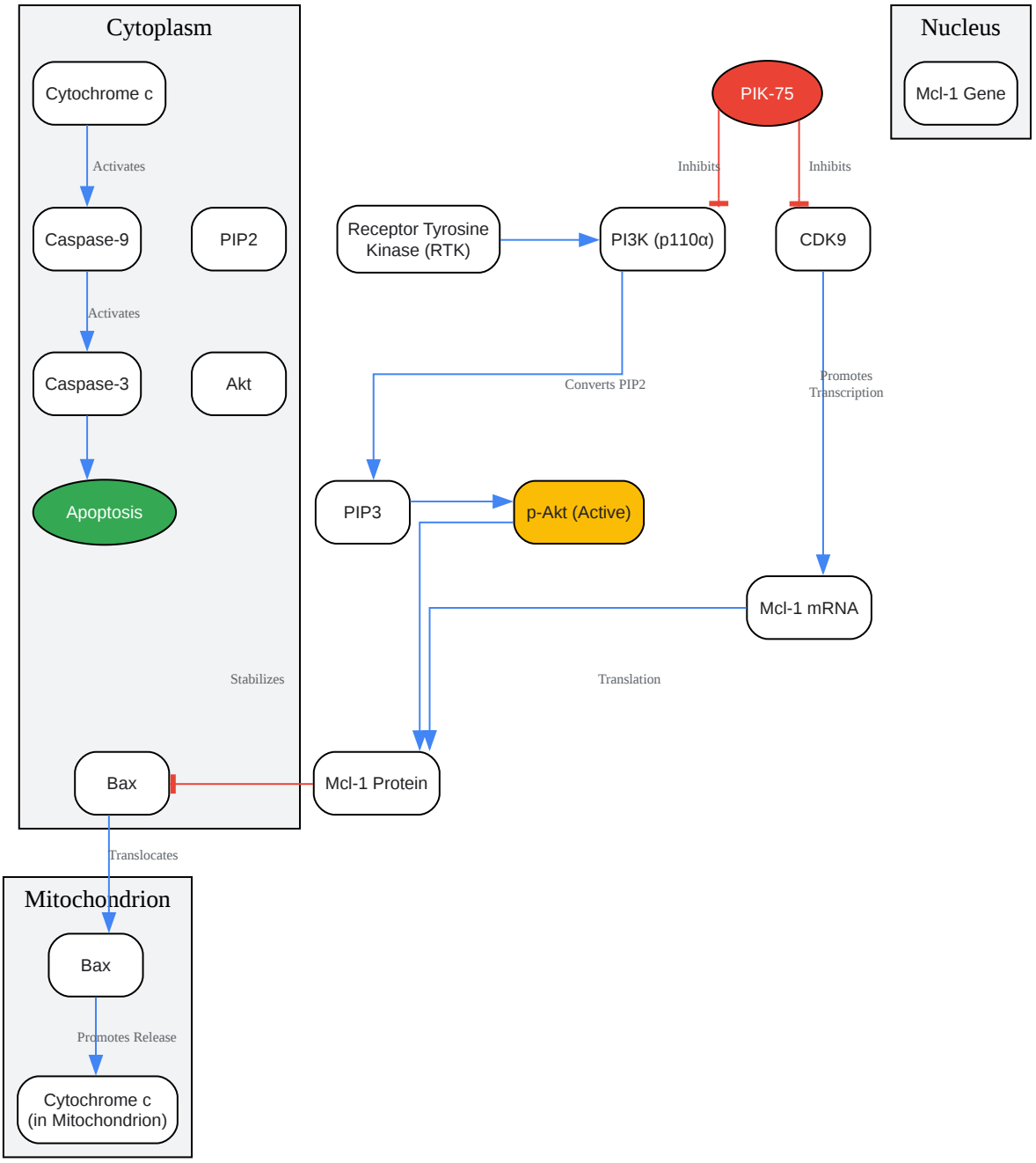

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Caption: **PIK-75** induces apoptosis by inhibiting PI3K/Akt and CDK9 signaling pathways.

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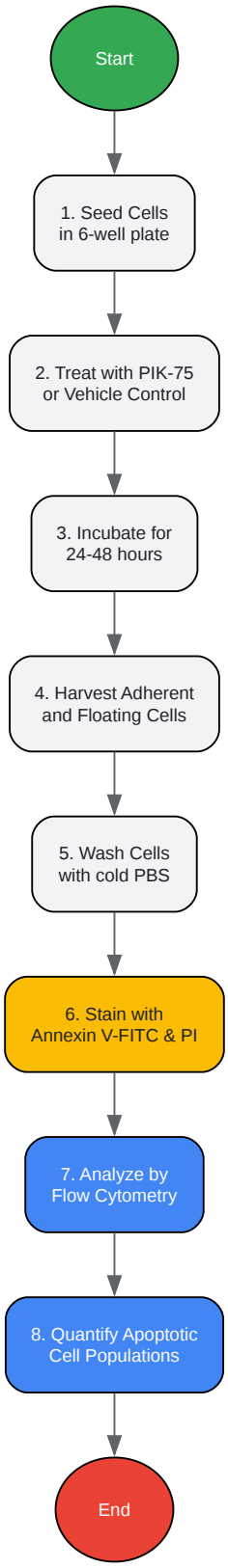
Experimental Workflow for **PIK-75** Apoptosis Assay



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Caption: Workflow for assessing **PIK-75** induced apoptosis using flow cytometry.

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